

# Technical Whitepaper: 1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride

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## Compound of Interest

Compound Name: 1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride

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To Researchers, Scientists, and Drug Development Professionals,

This document serves as a technical guide on the chemical compound **1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride**. Due to the limited availability of public information for this specific chemical entity, this paper will focus on the available data for structurally related and potentially relevant compounds. The primary challenge in compiling a comprehensive guide for "**1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride**" is the absence of a specific, publicly registered CAS number under this precise name. This suggests the compound may be novel, part of proprietary research, or referred to under a different nomenclature.

This guide will, therefore, present data on related guanidine-containing compounds to provide a foundational understanding of the potential characteristics of the requested molecule.

## Physicochemical Properties of Related Guanidine Compounds

To infer potential properties of **1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride**, we can examine data for similar structures. The following table summarizes key physicochemical properties of two related dimethylguanidine compounds.

Property	1-Carbamimidoyl-1,2-dimethylguanidine	2-Carbamimidoyl-1,1-dimethylguanidine;hydrochloride
Molecular Formula	C4H11N5	C4H12ClN5
Molecular Weight	129.16 g/mol	165.62 g/mol
IUPAC Name	1-carbamimidoyl-1,2-dimethylguanidine	2-carbamimidoyl-1,1-dimethylguanidine;hydrochloride
CAS Number	Not explicitly found, related to Metformin XR	1115-70-4[1]
Topological Polar Surface Area	91.5 Å <sup>2</sup>	91.5 Å <sup>2</sup>
Complexity	138	136

## Synthesis of Guanidine Derivatives

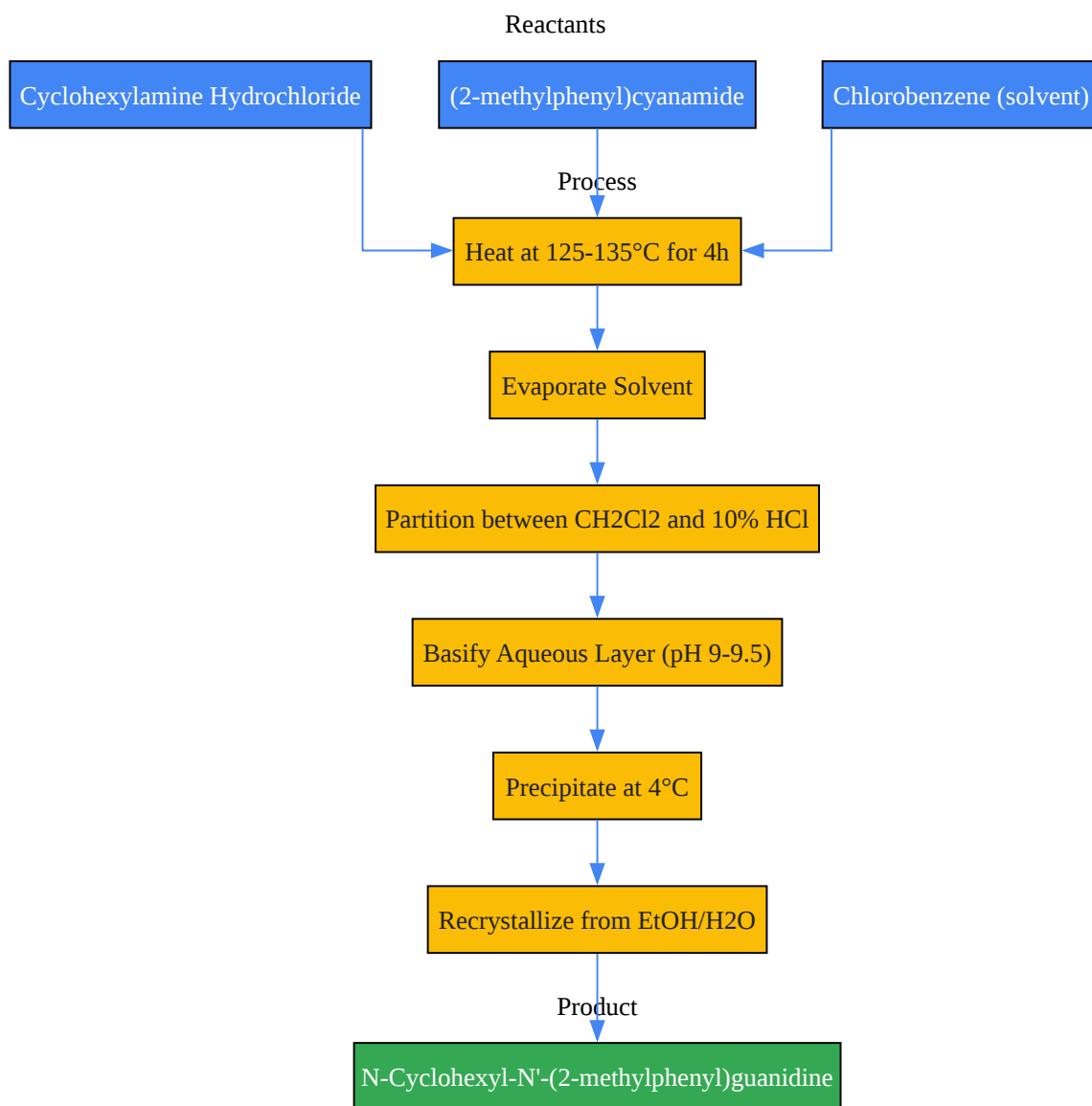
The synthesis of guanidine derivatives often involves the reaction of a primary amine with a cyanamide derivative. A representative protocol for the synthesis of a related N-substituted guanidine is provided below. This methodology could potentially be adapted for the synthesis of 1-carbamimidoyl-2-cyclohexylguanidine.

### Experimental Protocol: Synthesis of N-Cyclohexyl-N'-(2-methylphenyl)guanidine[2]

- **Reaction Setup:** A suspension of cyclohexylamine hydrochloride (2.28 mmol) and (2-methylphenyl)cyanamide (2.76 mmol) is prepared in dry chlorobenzene.
- **Heating:** The reaction mixture is heated at 125-135°C for 4 hours.
- **Solvent Removal:** The solvent is evaporated under vacuum with heating.
- **Extraction:** The resulting residue is partitioned between dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) and 10% hydrochloric acid (HCl).

- Basification: The aqueous extracts are made alkaline to a pH of 9-9.5.
- Precipitation and Isolation: A white precipitate forms and is collected after standing at 4°C overnight.
- Purification: The crude product is recrystallized twice from an ethanol/water mixture to yield the final product.

## Synthesis Workflow



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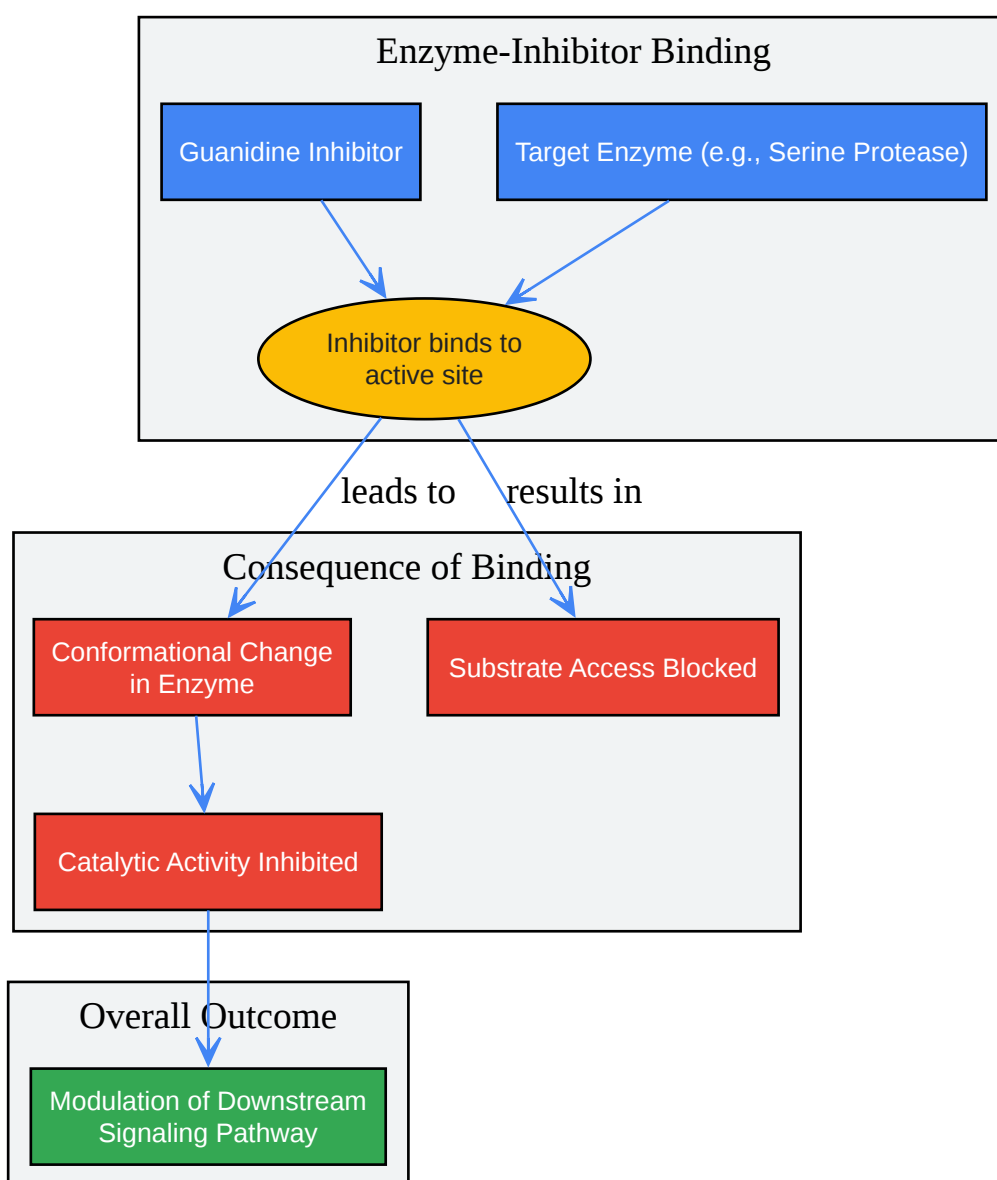
Caption: Workflow for the synthesis of a substituted guanidine.

## Potential Biological Activity and Signaling Pathways

Guanidine-containing compounds are known to interact with a variety of biological targets. For instance, related molecules have shown activity as inhibitors of serine proteases. The potential mechanism of action could involve the guanidine moiety forming salt bridges with acidic residues in the enzyme's active site.

### Hypothesized Enzyme Inhibition Pathway

The following diagram illustrates a generalized logical pathway for the inhibition of a target enzyme by a guanidine-containing inhibitor.



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Caption: Logical pathway of enzyme inhibition by a guanidine compound.

## Conclusion

While a comprehensive technical profile for "**1-carbamimidoyl-2-cyclohexylguanidine;hydrochloride**" cannot be provided at this time due to the lack of a specific CAS number and associated public data, this guide offers a starting point for researchers by presenting information on related compounds. The synthesis protocols and potential mechanisms of action described herein for similar guanidine derivatives can inform the design of future research and development involving this class of molecules. Further investigation is required to isolate, characterize, and assign a unique identifier to the specific compound of interest to facilitate more detailed and accurate technical documentation.

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## References

- 1. 2-Carbamimidoyl-1,1-dimethylguanidine;hydrochloride | C<sub>4</sub>H<sub>12</sub>CIN<sub>5</sub> | CID 137346479 - PubChem [pubchem.ncbi.nlm.nih.gov]
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